

Introduction: A Data-Driven Approach to the Safety of 3-(Ethylamino)-1-Propanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(ethylamino)-1-Propanol

CAS No.: 42055-16-3

Cat. No.: B3136631

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As researchers and drug development professionals, our work with novel chemical entities demands a rigorous and proactive approach to safety. **3-(Ethylamino)-1-propanol** (CAS No. 42055-16-3) is a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and surfactants.^[1] Its bifunctional nature, possessing both a secondary amine and a primary alcohol, makes it a versatile building block. However, a comprehensive, experimentally validated Material Safety Data Sheet (MSDS) for this specific compound is not readily available in public databases.^[2]

This guide has been developed to bridge this critical information gap. In the absence of direct, extensive toxicological data for **3-(ethylamino)-1-propanol**, we will employ a scientifically grounded methodology: analysis of structurally analogous compounds. By examining the established safety profiles of closely related amino alcohols, we can infer the likely hazards and establish robust protocols for safe handling. This approach, rooted in the principles of structure-activity relationships, allows us to operate with a high degree of caution and informed foresight.

The primary analogs referenced in this guide are:

- 3-(Methylamino)-1-propanol (CAS: 42055-15-2): Differs by a single methylene group on the N-alkyl chain.
- 3-(Diethylamino)-1-propanol (CAS: 622-93-5): Contains an additional ethyl group on the nitrogen atom.
- 3-Amino-1-propanol (CAS: 156-87-6): The parent primary amine of this series.

This document provides full editorial control to present a logical, in-depth narrative on the safe use of **3-(ethylamino)-1-propanol**, moving beyond a simple checklist to explain the causality behind each safety recommendation.

Section 1: Hazard Identification and Inferred Classification

The foundational step in ensuring laboratory safety is a thorough understanding of a chemical's intrinsic hazards. While specific data for **3-(ethylamino)-1-propanol** is sparse^[2], the data from its structural analogs presents a consistent and clear hazard profile. The primary hazards associated with short-chain amino alcohols are severe corrosivity to skin and eyes and acute oral toxicity.

Based on the classifications of its analogs, we can confidently infer the hazard profile for **3-(ethylamino)-1-propanol**. The presence of the basic amino group and the hydroxyl group makes the molecule highly likely to be corrosive and irritating.

Compound	GHS Hazard Classification
3-(Methylamino)-1-propanol	Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. Skin Corrosion (Sub-category 1B), H314: Causes severe skin burns and eye damage.[3]
3-(Diethylamino)-1-propanol	Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin. Skin Corrosion (Category 1), H314: Causes severe skin burns and eye damage. Combustible Liquid (Category 4), H227.[4]
3-Amino-1-propanol	Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. Skin Corrosion (Sub-category 1B), H314: Causes severe skin burns and eye damage. Serious Eye Damage (Category 1), H318.[5]

Inferred Classification for **3-(Ethylamino)-1-Propanol**: Based on this compelling evidence from closely related structures, **3-(ethylamino)-1-propanol** should be handled, at a minimum, as a substance that:

- Causes severe skin burns and eye damage (H314).
- Is harmful if swallowed (H302).
- Is potentially a combustible liquid.

This conservative classification forms the basis for all handling, storage, and emergency protocols that follow.

Section 2: Physical and Chemical Properties - A Comparative Analysis

Understanding the physical properties of a substance is crucial for designing safe experiments, particularly concerning volatility, flammability, and storage conditions. The table below

compares the known properties of the analog compounds.

Property	3-(Methylamino)-1-propanol	3-(Diethylamino)-1-propanol	1-Propanol (Reference)
Molecular Formula	C ₄ H ₁₁ NO	C ₇ H ₁₇ NO	C ₃ H ₈ O
Molecular Weight	89.14 g/mol	131.22 g/mol [6]	60.1 g/mol [7]
Boiling Point	169 °C[3]	81 - 83 °C @ 20 hPa[8]	97.2 °C[7]
Flash Point	82 °C[3]	66 °C[4][8]	15 °C[7][9]
Density	0.917 g/cm ³ [3]	0.884 g/cm ³ @ 25 °C[8]	0.804 g/cm ³ @ 20 °C[10]

For **3-(ethylamino)-1-propanol** (C₅H₁₃NO, MW: 103.16 g/mol) [1], we can predict its properties will fall between the methyl and diethyl analogs. It will likely be a liquid at room temperature with a relatively high boiling point and a flash point that classifies it as a combustible, but not highly flammable, liquid.

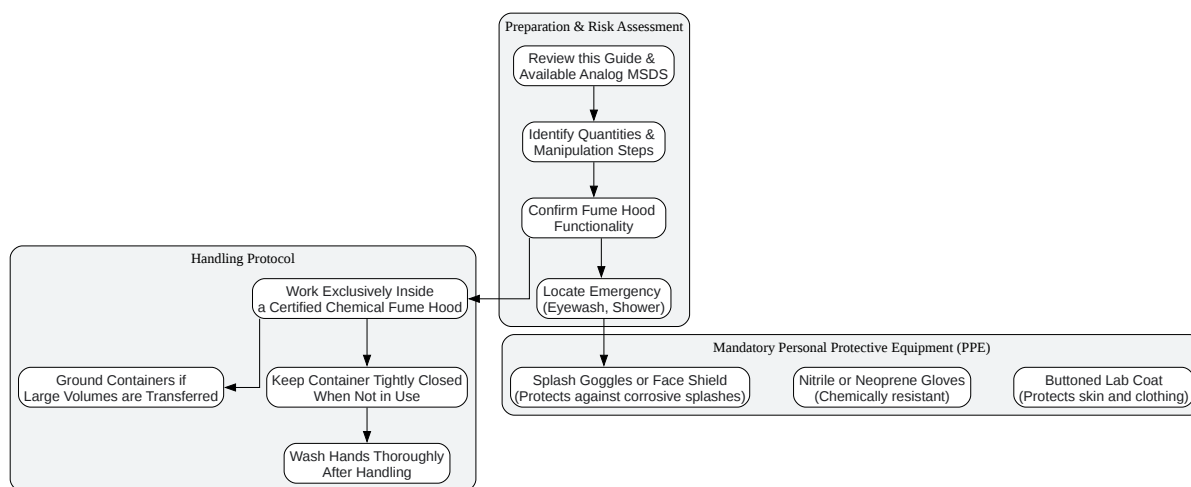
Section 3: Core Safety Directives and Experimental Protocols

The following protocols are synthesized from the most stringent recommendations for the analog compounds. The causality for these measures is directly linked to the inferred hazards of corrosivity and toxicity.

Engineering Controls and Personal Protective Equipment (PPE)

The primary routes of exposure are through skin/eye contact and ingestion. Inhalation of vapors is a secondary concern due to the predicted low volatility. Therefore, the core directive is to prevent direct physical contact with the substance.

Experimental Workflow for Safe Handling:



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Caption: Workflow for Safe Handling of **3-(ethylamino)-1-propanol**.

Detailed PPE Protocol:

- Eye and Face Protection: Due to the severe eye damage potential[5][11], chemical splash goggles are mandatory at all times. When there is a significant risk of splashing (e.g.,

transfers of >100 mL, reactions under pressure), a full-face shield must be worn in addition to goggles.

- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile or neoprene. Double-gloving is recommended for extended operations. Causality: The analogs cause severe skin burns[3][11]. Gloves are the primary barrier to prevent corrosive injury.
 - Lab Coat: A fully buttoned, long-sleeved lab coat is required to protect skin and personal clothing from accidental splashes.
- Respiratory Protection: Not typically required for small-scale laboratory use if handled within a certified chemical fume hood.[4] If large quantities are handled or there is a potential for aerosolization outside of a fume hood, a respirator with an organic vapor cartridge may be necessary.

Handling and Storage Protocol

Handling:

- Work Area: All manipulations must be conducted within a chemical fume hood to minimize inhalation exposure and contain any potential spills.[4]
- Ignition Sources: Keep the substance away from heat, sparks, and open flames.[11][12] Although its flash point is likely high, it is still considered a combustible liquid.[4] Use non-sparking tools for transfers.[12]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[10] Reactions can be vigorous or violent and generate heat.
- Hygiene: Do not eat, drink, or smoke in the laboratory.[3] Wash hands thoroughly with soap and water after handling, even if gloves were worn.

Storage:

- Container: Keep the container tightly closed to prevent moisture absorption and potential degradation.

- Location: Store in a cool, dry, and well-ventilated area designated for corrosive materials.[\[10\]](#)
[\[11\]](#)
- Separation: Store away from incompatible materials, particularly strong acids and oxidizers.
[\[10\]](#)[\[13\]](#)

Section 4: Emergency Response and Disposal

A self-validating safety system includes robust and well-rehearsed emergency procedures.

First-Aid Measures

The immediate response to exposure is critical to minimizing injury.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 20 minutes, holding the eyelids open.[\[10\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention. Causality: Rapid dilution is essential to wash away the corrosive material and limit the extent of eye damage.
- Skin Contact: Take off immediately all contaminated clothing.[\[14\]](#) Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention. Causality: As with eye contact, immediate and thorough rinsing is crucial to mitigate severe burns.[\[11\]](#)
- Ingestion: Do NOT induce vomiting.[\[3\]](#)[\[11\]](#) Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water to dilute the substance. Seek immediate medical attention. Causality: Inducing vomiting can cause the corrosive material to damage the esophagus a second time. Ingestion can cause severe damage to internal tissues and perforation of the stomach or esophagus.[\[5\]](#)[\[11\]](#)
- Inhalation: Remove the person to fresh air and keep them in a position comfortable for breathing.[\[3\]](#) If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.

Accidental Release and Spill Cleanup Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area.

- **Protect:** Ensure you are wearing the full mandatory PPE, including respiratory protection if the spill is large or in a poorly ventilated area.
- **Ventilate:** Ensure the area is well-ventilated (fume hood sash down, increase airflow).
- **Contain:** Prevent the spill from spreading or entering drains.^[15] Create a dike around the spill using an inert absorbent material like sand, vermiculite, or a commercial chemical absorbent.
- **Absorb:** Carefully cover and absorb the spilled liquid with the inert material.
- **Collect:** Using non-sparking tools, scoop the absorbed material into a clearly labeled, sealable container for hazardous waste.^{[8][9]}
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent (e.g., water), and collect the decontamination waste for proper disposal.

Waste Disposal

This material and its container must be disposed of as hazardous waste.^[4] All waste, including contaminated absorbents and PPE, must be placed in a designated, sealed hazardous waste container. Consult with your institution's Environmental Health & Safety (EHS) department for specific disposal procedures, which must comply with local, regional, and national regulations.

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- To cite this document: BenchChem. [Introduction: A Data-Driven Approach to the Safety of 3-(Ethylamino)-1-Propanol]. BenchChem, [2026]. [Online PDF]. Available at:

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